

ST034307: A Comparative Analysis of Specificity for Adenylyl Cyclase Isoforms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ST034307

Cat. No.: B10775859

[Get Quote](#)

For researchers, scientists, and drug development professionals, the selective inhibition of specific adenylyl cyclase (AC) isoforms presents a promising therapeutic avenue. This guide provides a detailed comparison of the investigational compound **ST034307** and its specificity against various AC isoforms, supported by experimental data and detailed protocols.

ST034307 has emerged as a selective small molecule inhibitor of type 1 adenylyl cyclase (AC1).^{[1][2]} This property is of significant interest as AC1 is implicated in physiological processes such as pain and opioid dependence.^{[1][3]} Non-selective inhibition of AC isoforms could lead to undesirable side effects, highlighting the need for compounds with high isoform specificity.^[1]

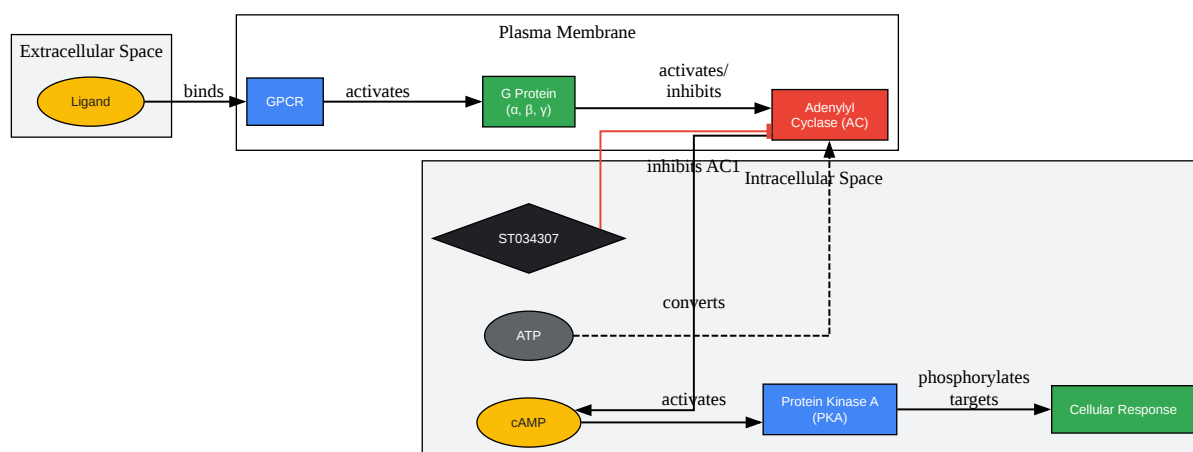
Quantitative Assessment of ST034307 Specificity

Experimental data demonstrates that **ST034307** exhibits a high degree of selectivity for AC1 over other membrane-bound AC isoforms. The following table summarizes the inhibitory and potentiating effects of **ST034307** across various AC isoforms.

Adenylyl Cyclase Isoform	Effect of ST034307	IC50 (μM)	Observations
AC1	Inhibition	2.3	Potent and selective inhibition observed.[4] [5]
AC2	Potentiation	-	Potentiated phorbol 12-myristate 13-acetate (PMA)-stimulated cAMP production.[1][5]
AC3	No significant inhibition	-	
AC4	No significant inhibition	-	
AC5	Potentiation (slight)	-	
AC6	Potentiation (slight)	-	A small potentiation of forskolin-stimulated activity was observed. [1]
AC7	No significant inhibition	-	No significant activity against AC8 was detected.[4]
AC8	No significant inhibition	-	
AC9	No significant inhibition	-	

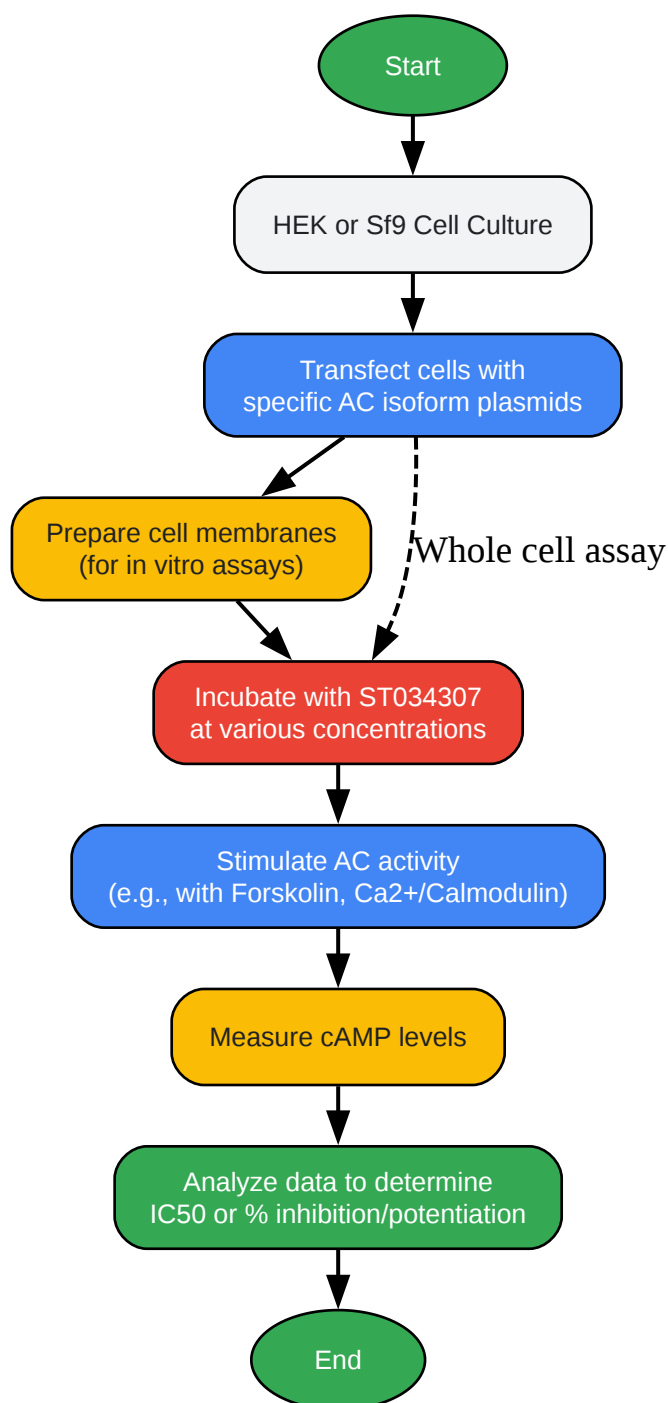
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of adenylyl cyclase and a typical experimental workflow for assessing the specificity of an inhibitor like **ST034307**.



[Click to download full resolution via product page](#)

Adenylyl Cyclase Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of a selective small molecule inhibitor of type 1 adenylyl cyclase activity with analgesic properties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification of a selective small-molecule inhibitor of type 1 adenylyl cyclase activity with analgesic properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A Selective Adenylyl Cyclase 1 Inhibitor Relieves Pain Without Causing Tolerance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. rndsystems.com [rndsystems.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [ST034307: A Comparative Analysis of Specificity for Adenylyl Cyclase Isoforms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775859#assessing-the-specificity-of-st034307-against-other-ac-isoforms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

